

# hCAXII-IN-5 CAS number and molecular formula

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## Compound of Interest

Compound Name: **hCAXII-IN-5**  
Cat. No.: **B12409354**

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## Technical Guide: hCAXII-IN-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **hCAXII-IN-5**, a potent and selective inhibitor of human carbonic anhydrase XII (hCAXII). This document covers its chemical properties, inhibitory activity, relevant signaling pathways, and detailed experimental protocols for its synthesis and biological evaluation.

## Chemical and Physical Properties

**hCAXII-IN-5**, also referred to as compound 6o in its primary publication, is a coumarin-linked 1,2,4-oxadiazole.

Property	Value
CAS Number	2414629-92-6
Molecular Formula	C <sub>18</sub> H <sub>13</sub> NO <sub>3</sub>
Molecular Weight	291.30 g/mol

## Quantitative Inhibitory Activity

**hCAXII-IN-5** demonstrates high selectivity for the tumor-associated isoform hCAXII over other physiologically relevant carbonic anhydrase isoforms. The inhibitory constants (K<sub>i</sub>) are summarized below.

Isoform	K <sub>i</sub> (nM)
hCAI	>10000
hCAII	>10000
hCAIX	286.1
hCAXII	1.0

## Experimental Protocols

### Synthesis of hCAXII-IN-5

The synthesis of **hCAXII-IN-5** involves a multi-step process, starting from the preparation of key intermediates.

#### Step 1: Synthesis of 3-(Coumarin-7-yloxy)propanoic acid

A mixture of 7-hydroxycoumarin, and ethyl acrylate in the presence of a base is heated to yield the corresponding ester. Subsequent hydrolysis of the ester under basic conditions affords 3-(coumarin-7-yloxy)propanoic acid.

#### Step 2: Synthesis of N'-hydroxy-4-(trifluoromethyl)benzimidamide

To a solution of 4-(trifluoromethyl)benzonitrile in ethanol, an aqueous solution of hydroxylamine hydrochloride is added, followed by the slow addition of an aqueous solution of anhydrous sodium carbonate.<sup>[1]</sup> The reaction mixture is stirred at 358 K for 5 hours.<sup>[1]</sup> After concentration under vacuum to remove some water, the resulting suspension is filtered. The solid obtained is washed with cold water and dried under vacuum to yield N'-hydroxy-4-(trifluoromethyl)benzimidamide.<sup>[1]</sup>

#### Step 3: Synthesis of **hCAXII-IN-5** (7-(2-(5-(4-(trifluoromethyl)phenyl)-1,2,4-oxadiazol-3-yl)ethoxy)coumarin)

3-(Coumarin-7-yloxy)propanoic acid and N'-hydroxy-4-(trifluoromethyl)benzimidamide are coupled using a suitable coupling agent such as 1,1'-carbonyldiimidazole (CDI) in a solvent like tetrahydrofuran (THF). The resulting intermediate undergoes intramolecular cyclization upon heating to form the 1,2,4-oxadiazole ring, yielding the final product, **hCAXII-IN-5**.

## Biological Evaluation: Stopped-Flow CO<sub>2</sub> Hydrase Assay

The inhibitory activity of **hCAXII-IN-5** against various hCA isoforms is determined using a stopped-flow instrument to measure the CO<sub>2</sub> hydration activity.

**Principle:** The assay measures the enzyme-catalyzed hydration of CO<sub>2</sub> to bicarbonate and a proton, which leads to a pH change in the reaction buffer. This pH change is monitored using a pH indicator dye.

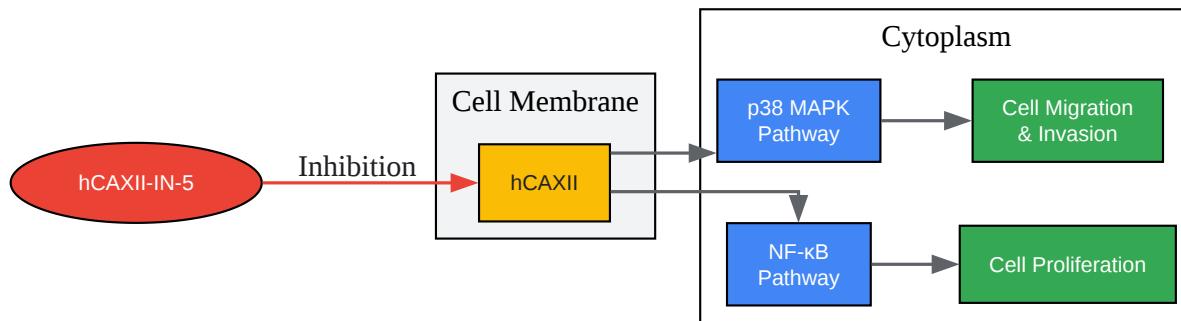
**Procedure:**

- **Solution Preparation:** Two main solutions are prepared: a buffer solution (e.g., Tris-HCl) containing a pH indicator (e.g., phenol red) and the carbonic anhydrase enzyme at a specific concentration, and a CO<sub>2</sub>-saturated solution. The inhibitor is dissolved in a suitable solvent (e.g., DMSO) and added to the enzyme solution at various concentrations.
- **Stopped-Flow Measurement:** The two solutions are rapidly mixed in the stopped-flow instrument. The reaction is initiated upon mixing, and the change in absorbance of the pH indicator is monitored over time at a specific wavelength.
- **Data Analysis:** The initial rates of the catalyzed reaction are determined from the absorbance change. The inhibition constants (K<sub>i</sub>) are calculated by fitting the data to the Michaelis-Menten equation for competitive inhibition.

## Signaling Pathways and Experimental Workflow

### hCAXII Signaling Pathway in Cancer

hCAXII is a transmembrane enzyme that plays a crucial role in regulating pH in the tumor microenvironment. Its inhibition can impact several downstream signaling pathways involved in cancer progression, such as the p38 MAPK and NF-κB pathways.[\[2\]](#)[\[3\]](#)

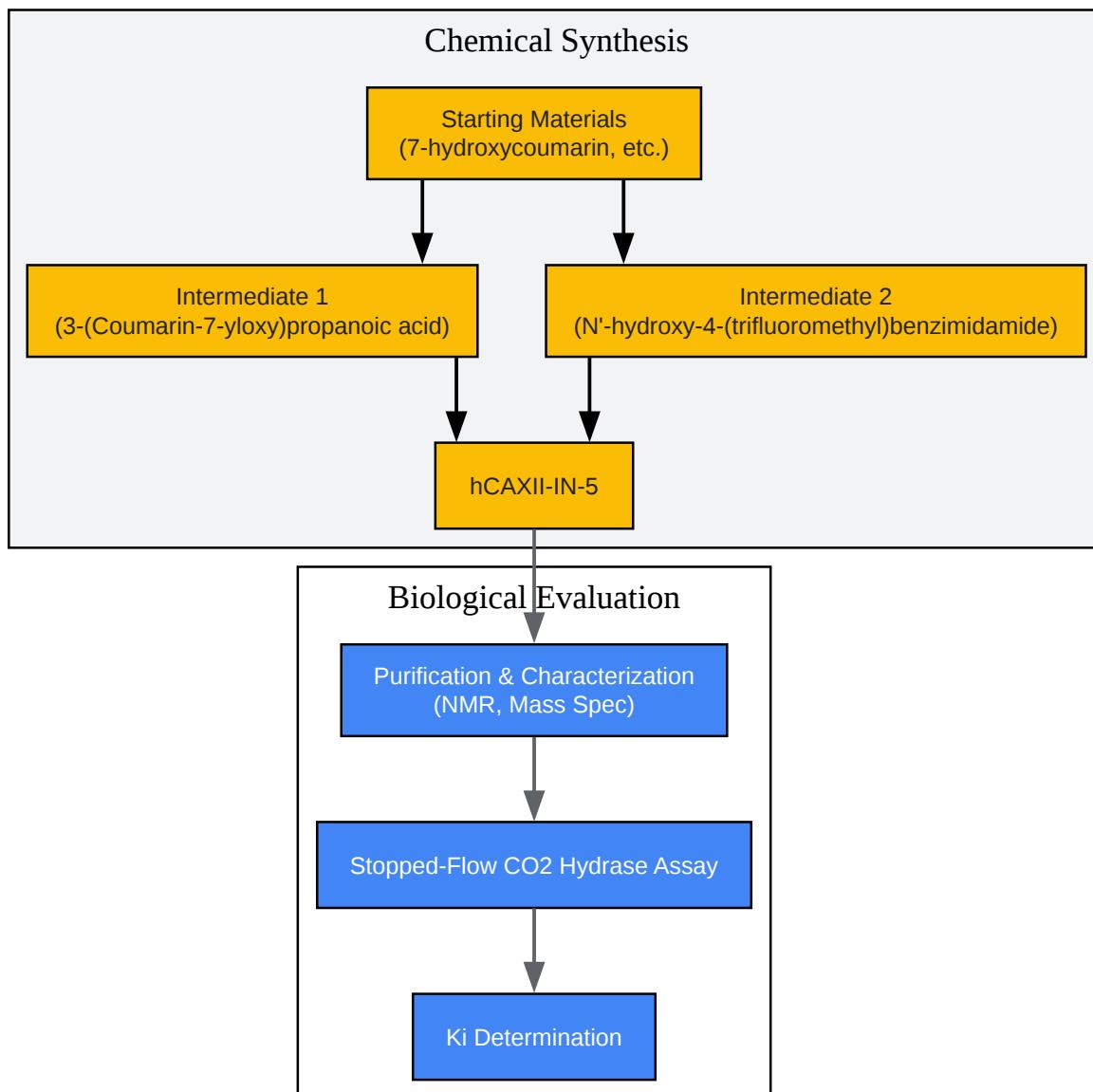


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hCAXII signaling pathway inhibition.

## Experimental Workflow for hCAXII-IN-5

The overall workflow for the development and evaluation of **hCAXII-IN-5** encompasses chemical synthesis followed by comprehensive biological testing.



Experimental workflow for **hCAXII-IN-5**.

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## References

- 1. (Z)-N'-Hydroxy-4-(trifluoromethyl)benzimidamide - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Carbonic anhydrase XII promotes invasion and migration ability of MDA-MB-231 breast cancer cells through the p38 MAPK signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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